

IR3535: A Technical Guide to Biodegradability and Environmental Fate

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Compound of Interest

Compound Name: *Insect Repellent M 3535*

CAS No.: 95328-09-9

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Ethyl butylacetylaminopropionate, commercially known as IR3535®, is a widely used insect repellent valued for its efficacy and favorable safety profile. This technical guide provides an in-depth analysis of the biodegradability and environmental fate of IR3535®, addressing the core interests of researchers, scientists, and drug development professionals. While specific quantitative data from standardized environmental fate studies are not extensively available in the public domain due to its primary use pattern as a topical repellent, this guide synthesizes the existing knowledge from regulatory assessments, manufacturer information, and scientific literature. The primary degradation pathway for IR3535® is identified as the hydrolysis of its ester bond, leading to the formation of its main metabolite, 3-(N-butyl-N-acetyl)aminopropionic acid (IR3535®-free acid), and ethanol. This process is a key factor in its environmental breakdown. The U.S. Environmental Protection Agency (EPA) classifies IR3535® as a biopesticide, noting its structural similarity to the naturally occurring amino acid β -alanine, and anticipates its rapid breakdown in the environment[1]. This guide outlines the standard

experimental protocols for assessing biodegradability and presents a logical framework for understanding the environmental behavior of IR3535®.

Chemical and Physical Properties

A substance's environmental fate is significantly influenced by its chemical and physical properties. The following table summarizes the key properties of IR3535®.

Property	Value	Reference
IUPAC Name	Ethyl 3-(N-butylacetamido)propanoate	[2]
CAS Number	52304-36-6	[2]
Molecular Formula	C11H21NO3	[2]
Molecular Weight	215.29 g/mol	[2]
Water Solubility	70 g/L (at 20 °C)	[2]
log P (Octanol-Water Partition Coefficient)	1.7 (at 23 °C)	[2]
Vapor Pressure	0.15 Pa (at 20 °C)	[3]
Estimated Soil Organic Carbon-Water Partitioning Coefficient (Koc)	36	[4]

The high water solubility and low log P value of IR3535® suggest a low potential for bioaccumulation in organisms. The estimated Koc value indicates that IR3535® is expected to have very high mobility in soil[4].

Biodegradability

IR3535® is widely reported to be biodegradable[2][5][6]. Its manufacturer, Merck KGaA, states that the active substance does not accumulate in the environment[7]. The U.S. EPA has not required extensive environmental fate data for the registration of IR3535® because its primary

use as a topical insect repellent applied to human skin results in negligible direct release to the environment[1].

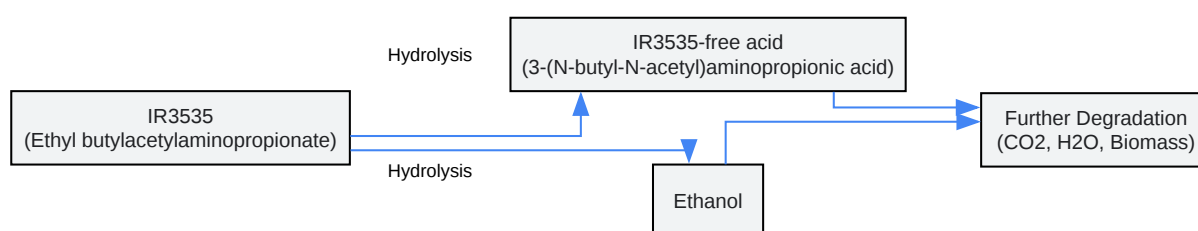
Abiotic Degradation: Hydrolysis

The primary abiotic degradation pathway for IR3535® is the hydrolysis of its ester linkage. This reaction is influenced by pH and leads to the formation of 3-(N-butyl-N-acetyl)aminopropionic acid (IR3535®-free acid) and ethanol. The stability of IR3535® in formulations is pH-dependent, with an optimal pH range of 6.0 to 6.5[8]. In aqueous solutions, IR3535® is susceptible to hydrolysis by strong acids and alkaline solutions[9].

Biotic Degradation

The biotic degradation of IR3535® is expected to be initiated by the same hydrolytic cleavage of the ester bond, a common metabolic pathway for ester-containing compounds in microorganisms. This is supported by the fact that the primary metabolite in humans is IR3535®-free acid[10]. Following the initial hydrolysis, further degradation of the resulting carboxylic acid and ethanol is anticipated.

The following diagram illustrates the likely primary degradation pathway of IR3535®.



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Likely primary degradation pathway of IR3535.

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments.

Fate in Water

Due to its high water solubility, if IR3535® enters aquatic environments, it is expected to remain predominantly in the water column. Its degradation will be governed by hydrolysis and microbial action. Given its intended use, direct contamination of waterways is considered unlikely[11]. However, traces of IR3535® have been detected in wastewater and swimming pool water, where it can react with disinfectants like chlorine to form disinfection by-products[12][13].

Fate in Soil

Based on its estimated Koc value, IR3535® is expected to have very high mobility in soil and a low potential for adsorption to soil particles[4]. This suggests that if it were to enter the soil compartment, it would be more likely to be transported with soil water than to remain bound to soil organic matter. In the soil environment, biotic degradation by soil microorganisms is expected to be the primary mechanism of removal.

Bioaccumulation

The low octanol-water partition coefficient ($\log P = 1.7$) indicates that IR3535® has a low potential for bioaccumulation in aquatic organisms[2].

Ecotoxicological Profile

Available information suggests that IR3535® has a favorable ecotoxicological profile. The manufacturer states that the active substance is not toxic to aquatic organisms such as fish or algae[14]. The World Health Organization (WHO) has classified IR3535® as "unlikely to present acute hazard in normal use"[5].

Experimental Protocols for Biodegradability

Assessment

While specific results for IR3535® are not publicly available, the following section details the standard OECD (Organisation for Economic Co-operation and Development) test guidelines that would be employed to quantitatively assess its biodegradability.

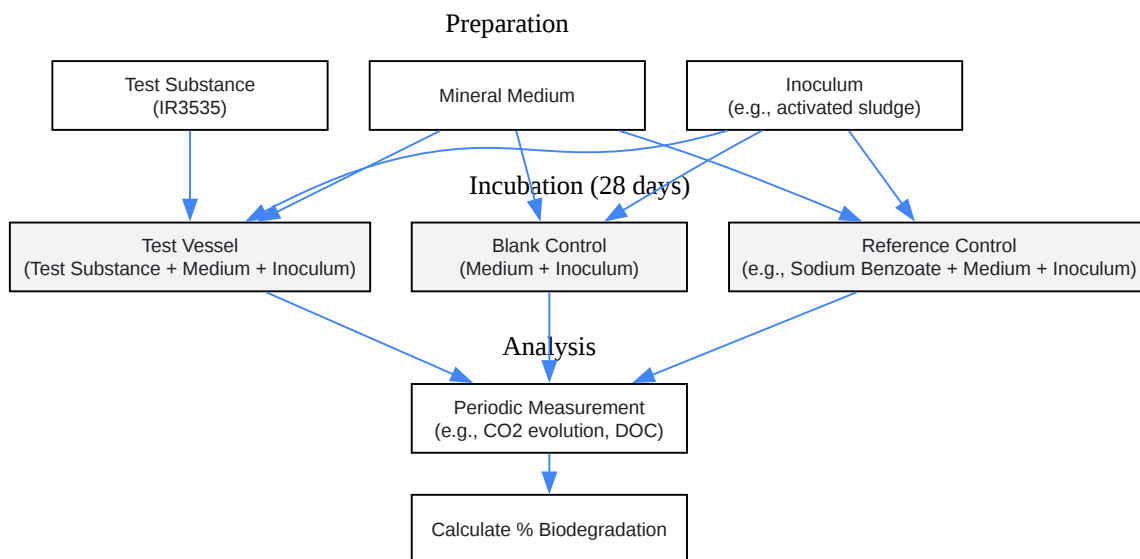
Ready Biodegradability (OECD 301)

These tests are stringent screening tests that provide an indication of the potential for rapid and complete biodegradation. A substance is considered "readily biodegradable" if it meets a pass level of >60% of its theoretical carbon dioxide (ThCO₂) production or >70% of dissolved organic carbon (DOC) removal within a 28-day period, including a 10-day window.

Table 1: Summary of OECD 301 Test Methods

Test Guideline	Method	Measurement
OECD 301 A	DOC Die-Away Test	Dissolved Organic Carbon (DOC)
OECD 301 B	CO ₂ Evolution Test (Modified Sturm Test)	CO ₂ Production
OECD 301 C	MITI (I) Test	Oxygen Consumption
OECD 301 D	Closed Bottle Test	Oxygen Consumption
OECD 301 E	Modified OECD Screening Test	Dissolved Organic Carbon (DOC)
OECD 301 F	Manometric Respirometry Test	Oxygen Consumption

The following diagram illustrates a generalized workflow for a ready biodegradability test.



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Generalized workflow for a ready biodegradability test.

Inherent Biodegradability (OECD 302)

If a substance is not readily biodegradable, tests for inherent biodegradability can be conducted. These tests have a higher concentration of microorganisms and a longer exposure time, assessing the potential for a substance to biodegrade under favorable conditions.

Table 2: Key OECD 302 Test Methods

Test Guideline	Method	Measurement
OECD 302 A	Modified SCAS Test	Dissolved Organic Carbon (DOC)
OECD 302 B	Zahn-Wellens/EMPA Test	Dissolved Organic Carbon (DOC) or Chemical Oxygen Demand (COD)
OECD 302 C	Modified MITI Test (II)	Oxygen Consumption

Conclusion

The available evidence strongly suggests that IR3535® is a biodegradable molecule with a low potential for environmental persistence and bioaccumulation. Its primary degradation pathway is through the hydrolysis of its ester bond, a process that can occur both abiotically and biotically. Regulatory bodies in the US and Europe have recognized its favorable environmental profile, largely due to its intended use pattern which limits direct environmental release. While quantitative data from standardized biodegradability and environmental fate studies are not publicly available, the understanding of its chemical properties and likely degradation pathways provides a solid foundation for assessing its environmental behavior. For researchers and drug development professionals, IR3535® represents a repellent active ingredient with a well-established safety profile for both humans and the environment.

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